

An In-depth Technical Guide to 2-Acetoxybenzoyl Chloride for Researchers

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Compound of Interest

Compound Name: 2-Acetoxybenzoyl chloride

Cat. No.: B128672

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This guide provides a comprehensive overview of the fundamental properties, synthesis, and reactivity of **2-Acetoxybenzoyl chloride**, a crucial reagent for professionals in chemical research and drug development. Also known as o-acetyl salicyloyl chloride or aspirin chloride, this bifunctional molecule serves as a versatile intermediate in organic synthesis.

Core Chemical and Physical Properties

2-Acetoxybenzoyl chloride is a moisture-sensitive solid at room temperature.^{[1][2]} Its properties are critical for its handling, storage, and application in synthetic chemistry. Proper storage in a refrigerator is recommended.^{[1][2]}

Table 1: Physicochemical Properties of **2-Acetoxybenzoyl Chloride**

| Property | Value | Source(s) |
|-------------------|-----------------------------------------------------|---------------------------------------------------------------------------------|
| Molecular Formula | $C_9H_7ClO_3$ | [2] [3] [4] [5] |
| Molecular Weight | 198.60 g/mol | [3] [4] [5] |
| Appearance | White to orange to green powder/lump | [2] |
| Melting Point | 45-49 °C (lit.) | [1] [2] |
| Boiling Point | 345.8 °C at 760 mmHg; 107-110 °C at 0.1 mmHg (lit.) | [1] [2] |
| Density | 1.294 - 1.322 g/cm ³ | [1] [2] |
| Refractive Index | $n_{20/D}$ 1.536 (lit.) | [1] [2] |
| Flash Point | 126.6 °C | [1] |

Table 2: Solubility and Stability

| Property | Description | Source(s) |
|------------------|---------------------|-----------------------------------------|
| Solubility | Soluble in toluene. | [1] [2] |
| Water Solubility | Reacts with water. | [1] [2] |
| Sensitivity | Moisture Sensitive. | [1] [2] |
| Storage | Refrigerator. | [1] [2] |

Table 3: Spectroscopic and Computational Data

| Identifier | Value | Source(s) |
|------------------------------|----------------------------|-------------------------------------------------------------|
| CAS Number | 5538-51-2 | [1] [3] [6] |
| Canonical SMILES | CC(=O)OC1=CC=CC=C1C(=O)Cl | [1] [4] |
| InChIKey | DSGKWFGEBCEIE-UHFFFAOYSA-N | [3] [4] |
| XLogP3 | 2.2 | [1] [4] |
| Hydrogen Bond Donor Count | 0 | [1] [4] |
| Hydrogen Bond Acceptor Count | 3 | [1] [4] |
| Rotatable Bond Count | 3 | [1] [4] |
| Mass Spec (m/z Top Peak) | 120 | [3] |

Synthesis of 2-Acetoxybenzoyl Chloride

The primary method for synthesizing **2-acetoxybenzoyl chloride** is through the chlorination of its corresponding carboxylic acid, acetylsalicylic acid (aspirin).[\[2\]](#)[\[5\]](#) Thionyl chloride (SOCl_2) is a commonly used chlorinating agent for this transformation.[\[7\]](#)

This protocol is based on established laboratory procedures for the conversion of carboxylic acids to acyl chlorides.[\[2\]](#)[\[7\]](#)

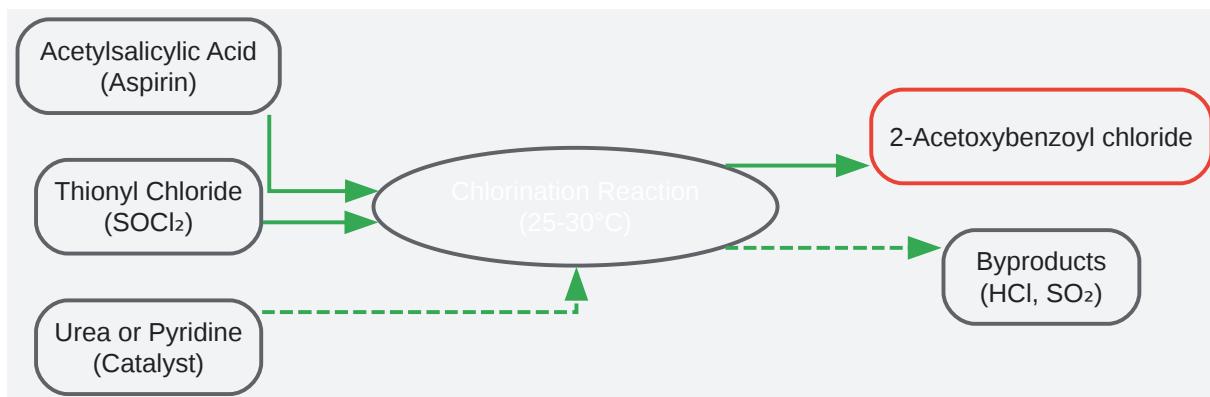
Materials:

- Acetylsalicylic acid
- Thionyl chloride (SOCl_2)
- Pyridine (catalyst) or Urea[\[7\]](#)
- Anhydrous reaction vessel (e.g., 3-neck flask)
- Stirrer

- Water bath
- Gas outlet/scrubber for HCl and SO₂ byproducts
- Petroleum ether (for precipitation)
- Filtration apparatus (e.g., Büchner funnel)
- Forced draught oven

Procedure:

- To a dry, 2-liter, 3-neck flask equipped with a stirrer and thermometer, add 200 ml (2.75 mols) of thionyl chloride.^[7]
- Add approximately half of the total 360 g (2 mols) of acetylsalicylic acid to the flask to create a suspension.^[7]
- Warm the stirred suspension to 30°C and add 4 g of urea to initiate the reaction.^[7] The evolution of HCl and SO₂ gas and a drop in temperature indicate the start of the reaction.^[7]
- Maintain the reaction temperature at 25°C. As the mixture becomes more mobile, add the remaining acetylsalicylic acid through a powder funnel.^[7] Ensure the system is protected from atmospheric moisture.^[7]
- Continue stirring for an additional 30 minutes at 25-30°C after the reaction mixture becomes a clear, pale yellow solution.^[7]
- Add approximately 500 ml of 60°-80° petroleum ether with vigorous stirring to precipitate the product.^[7]
- Cool the mixture to complete the crystallization of **2-acetoxybenzoyl chloride** as a heavy, off-white solid.^[7]
- Filter the solid, wash it with petroleum ether, and dry it quickly in a forced-draught oven at 35°-40°C.^[7] Minimize exposure of the final product to air.^[7]

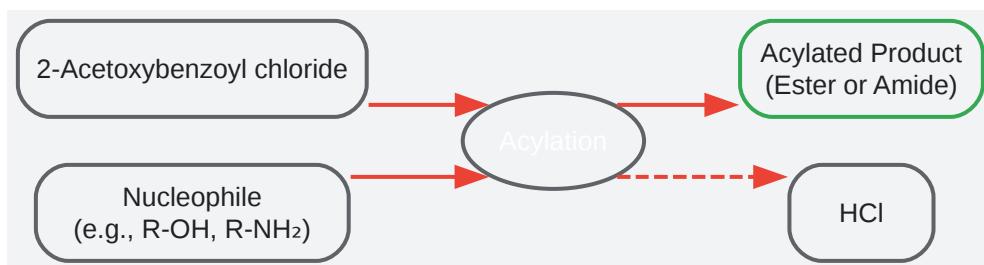
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Caption: Synthesis of **2-Acetoxybenzoyl chloride** from aspirin.

Reactivity and Applications

As a derivative of both an ester and an acid chloride, **2-acetoxybenzoyl chloride** exhibits dual reactivity. The acyl chloride is the more reactive functional group, readily undergoing nucleophilic acyl substitution.

It is a key intermediate in the synthesis of various pharmaceutical agents and fine chemicals.^[1] ^[2] For example, it is used to produce the antiparasitic drug Nitazoxanide and various acetoxybenzamides.^[1]^[5] Its utility as an acylating agent allows for the introduction of the 2-acetoxybenzoyl group into molecules containing nucleophiles such as alcohols, phenols, and amines to form the corresponding esters and amides.^[8]

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Caption: General acylation reaction using **2-acetoxybenzoyl chloride**.

Safety Information

2-Acetoxybenzoyl chloride is a corrosive and hazardous substance that requires careful handling in a well-ventilated area, such as a fume hood.[6][9] It is harmful if swallowed and causes severe skin burns and eye damage.[3][10]

Key Safety Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[2][6]
- Handling: Wash hands and any exposed skin thoroughly after handling.[6] Avoid breathing dust, fumes, or vapors.[6]
- In case of Contact:
 - Eyes: Rinse cautiously with water for several minutes.[6]
 - Skin: Take off immediately all contaminated clothing and rinse skin with water.[6]
- Spills and Disposal: Dispose of contents/container to an approved waste disposal plant.[6]
- Water Reactivity: Contact with water liberates toxic gas (HCl).[2][6] It is crucial to use dry equipment and solvents.[7]

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